

Chir-124 solubility issues and recommended solvents

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Compound of Interest

Compound Name: Chir-124

Cat. No.: B612081

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CHIR-124 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **CHIR-124**.

Frequently Asked Questions (FAQs)

Q1: What is **CHIR-124** and what is its primary mechanism of action?

A1: **CHIR-124** is a potent and selective small molecule inhibitor of Checkpoint Kinase 1 (Chk1) with an IC₅₀ of 0.3 nM in cell-free assays.^{[1][2]} Its primary mechanism of action is to abrogate the S and G2-M phase cell cycle checkpoints that are activated in response to DNA damage.^[3] ^[4] By inhibiting Chk1, **CHIR-124** prevents the phosphorylation and subsequent degradation of phosphatases like Cdc25A, leading to premature mitotic entry and apoptosis, particularly in cancer cells with p53 mutations.^{[3][5]}

Q2: In which solvents is **CHIR-124** soluble?

A2: **CHIR-124** is soluble in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).^[6] It is considered insoluble in water and ethanol.^{[1][7][8]} One source also indicates solubility in 0.1N aqueous HCl.^[9]

Q3: What is the recommended storage condition for **CHIR-124**?

A3: For long-term storage, **CHIR-124** powder should be stored at -20°C for up to three years.
[7] Stock solutions in DMSO can be stored at -80°C for up to one year.[7] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.[2]

Troubleshooting Guide: **CHIR-124** Solubility Issues

It is not uncommon for researchers to face challenges with the solubility of **CHIR-124**. The following guide provides solutions to common problems.

Issue	Possible Cause	Recommended Solution
Precipitation observed in DMSO stock solution	Hygroscopic DMSO: DMSO readily absorbs moisture from the air, which can significantly reduce the solubility of CHIR-124.[1][2]	Always use fresh, anhydrous, high-purity DMSO.[1][2] It is recommended to use a newly opened bottle or to aliquot from a larger stock that is properly stored with desiccant.
Low Temperature: The compound may have precipitated out of solution upon cooling or freezing.	Gently warm the solution to 37°C and use sonication or vortexing to aid in redissolving the compound.	
Difficulty dissolving CHIR-124 powder in DMSO	Insufficient mixing: The powder may not be fully dispersed in the solvent.	Use sonication to facilitate dissolution.[7] Vortexing the solution can also be beneficial.
Concentration exceeds solubility limit: The intended concentration may be higher than the solubility of that specific batch of CHIR-124.	Refer to the solubility data table below. If you are near the upper solubility limits, consider preparing a slightly more dilute stock solution.	
Precipitation when diluting DMSO stock in aqueous media	Poor aqueous solubility: CHIR-124 is poorly soluble in aqueous solutions. Direct dilution of a concentrated DMSO stock into buffer or media can cause it to crash out.	To minimize precipitation, it is recommended to first perform a serial dilution of the inhibitor in DMSO to a lower concentration before adding it to your aqueous experimental medium.[7] This ensures that the final concentration of DMSO in the experiment remains low while the compound stays in solution.

Quantitative Solubility Data

The solubility of **CHIR-124** can vary slightly between different sources and batches. This table summarizes the available data.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)
DMSO	6 - 14	14.29 - 33.34
DMF	3	7.14
Water	< 1 (Insoluble)	Insoluble
Ethanol	< 1 (Insoluble)	Insoluble

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)

Experimental Protocols

Protocol for Preparing a 10 mM **CHIR-124** Stock Solution in DMSO

Materials:

- **CHIR-124** powder (Molecular Weight: 419.91 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator bath

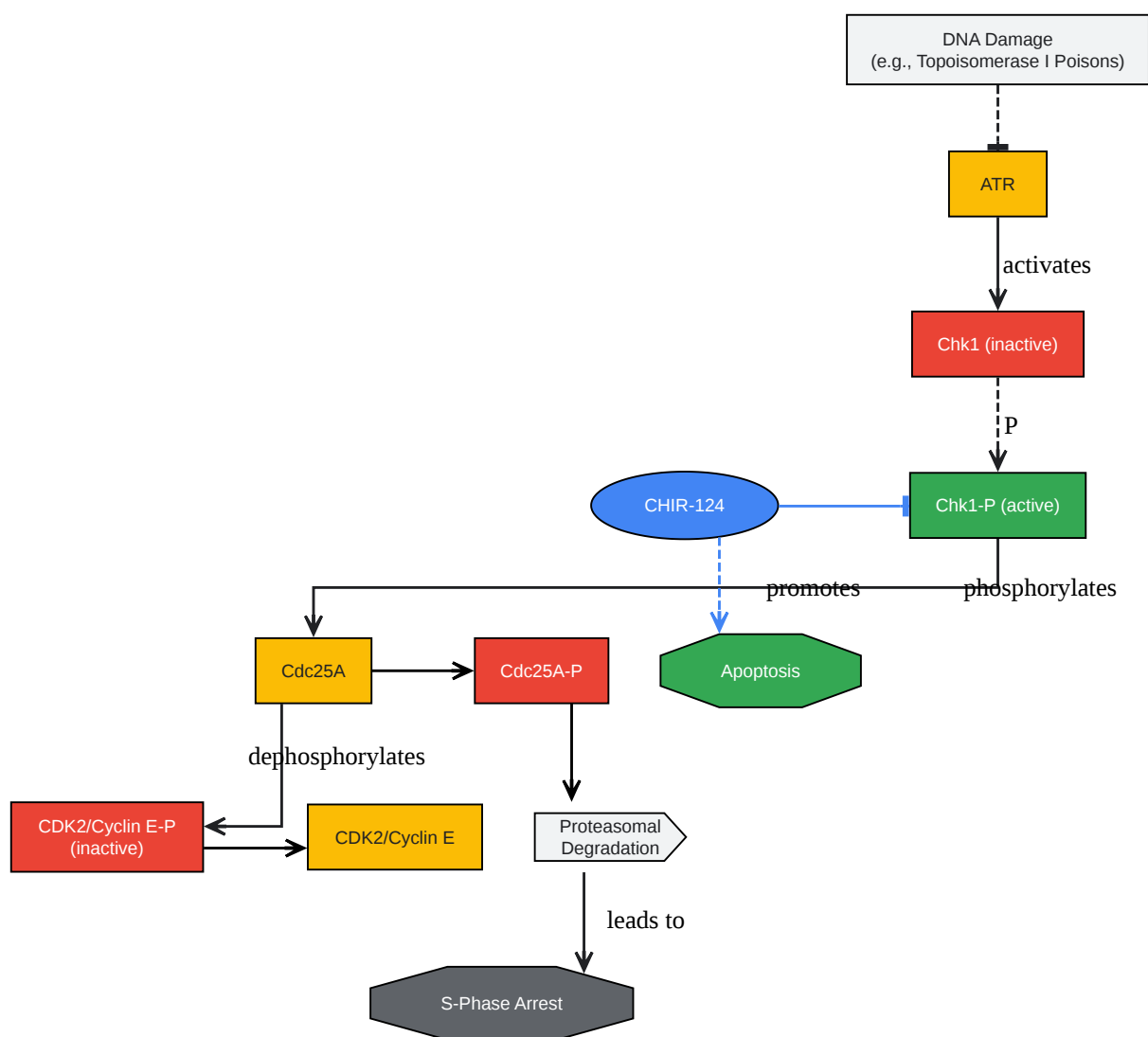
Procedure:

- Equilibrate the **CHIR-124** vial to room temperature before opening to prevent condensation of moisture.
- Weigh out the desired amount of **CHIR-124** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.199 mg of **CHIR-124**.

- Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **CHIR-124** powder.
- Vortex the solution vigorously for 1-2 minutes to mix.
- If the compound is not fully dissolved, place the vial in a sonicator bath for 5-10 minutes.
- If necessary, gently warm the solution at 37°C for a short period, followed by vortexing or sonication until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C.

Visualizations

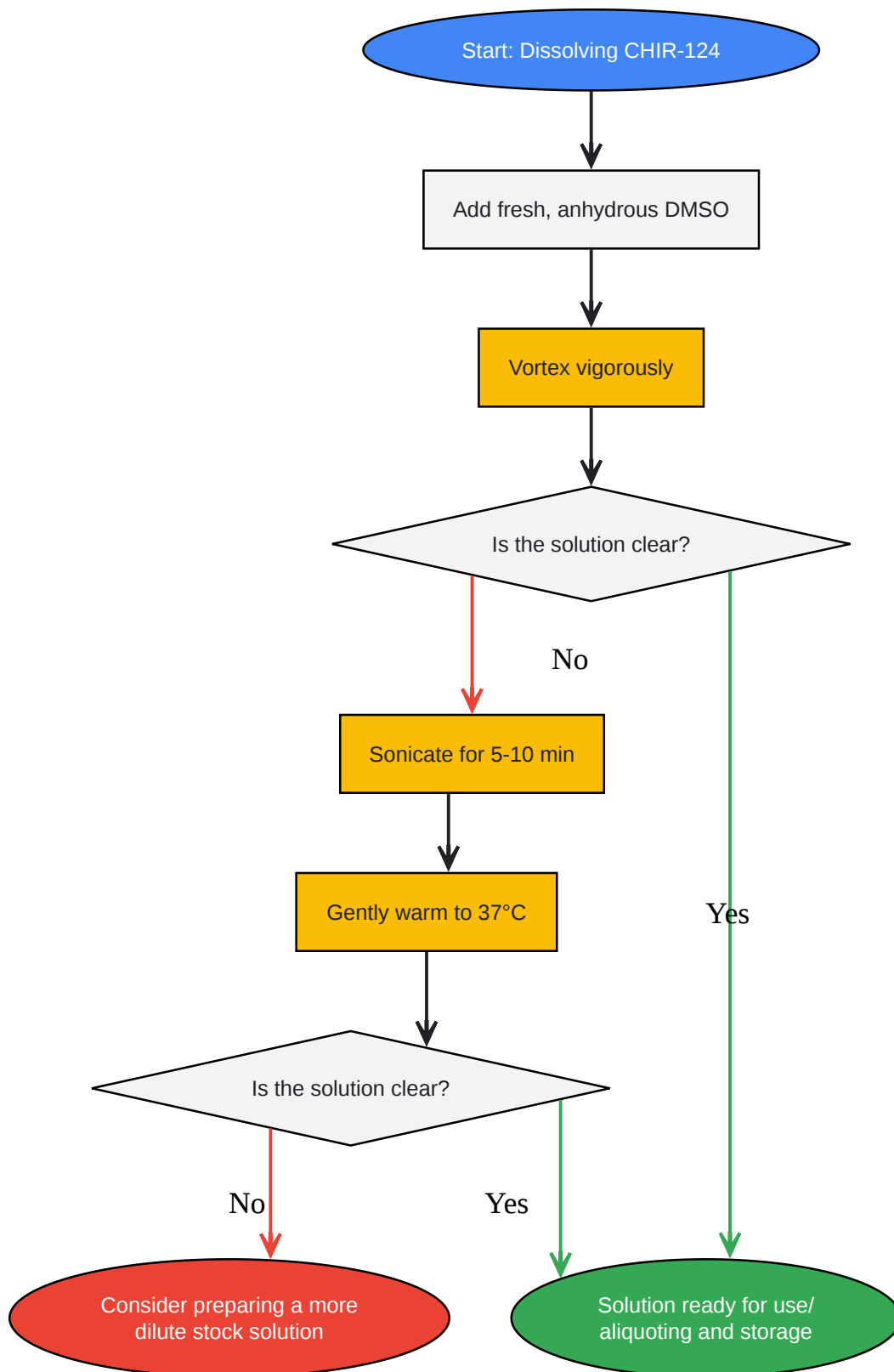
CHIR-124 Mechanism of Action: Chk1 Signaling Pathway



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Caption: **CHIR-124** inhibits Chk1, preventing cell cycle arrest and promoting apoptosis.

Troubleshooting Workflow for CHIR-124 Solubility



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Caption: A stepwise guide to troubleshooting **CHIR-124** solubility issues.

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